

An In-depth Technical Guide on Trisodium Hexafluoroaluminate: Nomenclature and Identification

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Trisodium hexafluoroaluminate*

Cat. No.: *B083025*

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This guide provides essential identification details for **Trisodium hexafluoroaluminate**, a key compound for researchers, scientists, and professionals in drug development. The focus is on its standardized nomenclature and registry number, crucial for accurate documentation and research.

Chemical Identification

The accurate identification of chemical compounds is fundamental in scientific research and development. The International Union of Pure and Applied Chemistry (IUPAC) nomenclature and the Chemical Abstracts Service (CAS) number are the two primary standards for identifying chemical substances.

Identifier	Value
IUPAC Name	trisodium;hexafluoroaluminum(3-)[1]
CAS Number	13775-53-6[2][3][4][5][6][7][8]

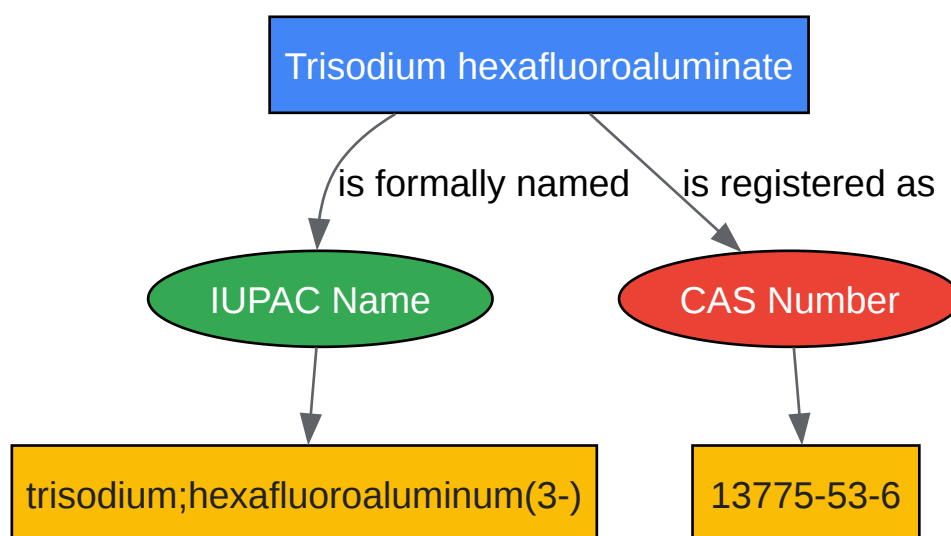
Trisodium hexafluoroaluminate, an inorganic compound with the formula Na_3AlF_6 , is a white solid.[8] It occurs naturally as the mineral cryolite.[8] The compound is the sodium (Na^+) salt of the hexafluoroaluminate (AlF_6^{3-}) ion.[8] While it has numerous synonyms, including Sodium

hexafluoroaluminate and Cryolite, the formal IUPAC name is trisodium;hexafluoroaluminum(3-).
[1][7]

The primary CAS number for **Trisodium hexafluoroaluminate** is 13775-53-6.[2][3][4][5][6][7][8] It is important to note that other CAS numbers, such as 15096-52-3, may also be associated with this substance, often referring to the mineral form, cryolite, or other specific contexts.[1] However, 13775-53-6 is the most consistently cited CAS number for the chemical compound in scientific and regulatory databases.[2][3][4][5][6][7][8]

Logical Relationship of Identifiers

The following diagram illustrates the relationship between the common name, IUPAC name, and CAS number for this compound.



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Caption: Relationship between common name, IUPAC name, and CAS number.

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- To cite this document: BenchChem. [An In-depth Technical Guide on Trisodium Hexafluoroaluminate: Nomenclature and Identification]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b083025#iupac-nomenclature-and-cas-number-for-trisodium-hexafluoroaluminate]

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